

An In-depth Technical Guide on 1-Methyl-1-propylhydrazine

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 1-Methyl-1-propylhydrazine

Cat. No.: B15359852

[Get Quote](#)

This technical guide provides a comprehensive overview of the theoretical and experimental knowledge of **1-Methyl-1-propylhydrazine**, geared towards researchers, scientists, and professionals in drug development.

Molecular and Physical Properties

1-Methyl-1-propylhydrazine is a substituted hydrazine derivative with the chemical formula $C_4H_{12}N_2$.^{[1][2]} Its fundamental properties are summarized below, providing a foundational understanding of its chemical identity and behavior.

Table 1: Physicochemical Properties of **1-Methyl-1-propylhydrazine**

Property	Value	Source
Molecular Formula	C4H12N2	PubChem[1], NIST[2]
Molecular Weight	88.15 g/mol	PubChem[1], ChemicalBook
CAS Registry Number	4986-49-6	ChemicalBook[3], NIST[2]
IUPAC Name	1-methyl-1-propylhydrazine	PubChem
Synonyms	1-Methyl-1-n-propylhydrazine, Hydrazine, 1-methyl-1-propyl-	SpectraBase[4], NIST[2]
Boiling Point	103.2-103.7 °C (at 753 Torr)	ChemicalBook[5]
Density	0.7986 g/cm ³	ChemicalBook[5]
pKa	8.19 ± 0.18 (Predicted)	ChemicalBook[5]
Canonical SMILES	CCCN(C)N	PubChem[1]
InChI Key	JOFQXPUKJJQCPW-UHFFFAOYSA-N	SpectraBase[4], NIST[2]

Theoretical and Computational Data

While extensive theoretical studies specifically on **1-Methyl-1-propylhydrazine** are not widely available in public literature, computational methods provide predicted properties that are valuable for understanding its molecular characteristics.

Table 2: Computed Molecular Descriptors

Descriptor	Value	Source
Exact Mass	88.100048 g/mol	SpectraBase[4]
Topological Polar Surface Area	29.3 Å ²	PubChem (Computed)
Rotatable Bond Count	2	PubChem (Computed)
Hydrogen Bond Donor Count	1	PubChem (Computed)
Hydrogen Bond Acceptor Count	2	PubChem (Computed)

Synthesis and Experimental Protocols

The synthesis of unsymmetrically substituted hydrazines like **1-Methyl-1-propylhydrazine** can be approached through various established organic chemistry methodologies. A common strategy involves the N-alkylation of a hydrazine precursor. Below is a generalized protocol for its synthesis.

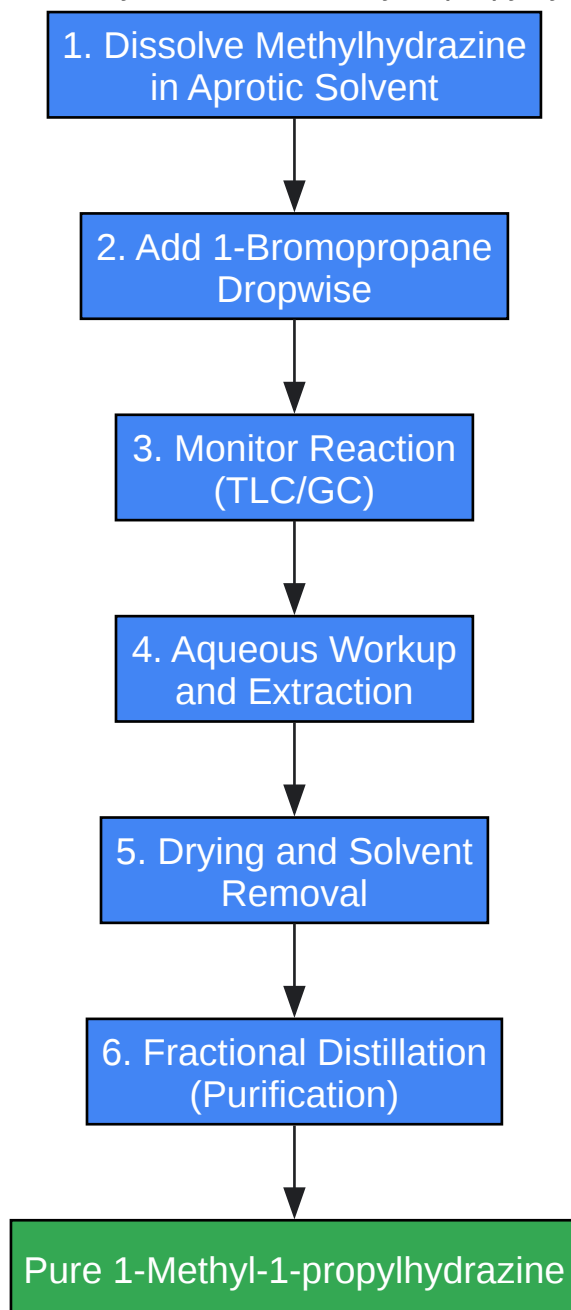
Experimental Protocol: Synthesis of **1-Methyl-1-propylhydrazine** via N-Alkylation

- **Reaction Setup:** A three-necked round-bottom flask is equipped with a magnetic stirrer, a reflux condenser, and a dropping funnel under an inert atmosphere (e.g., nitrogen or argon).
- **Reagents:** Methylhydrazine is dissolved in a suitable aprotic solvent such as tetrahydrofuran (THF) or acetonitrile.
- **Alkylation:** 1-Bromopropane (or another suitable propyl halide) is added dropwise to the stirred solution at room temperature.
- **Reaction Monitoring:** The reaction progress is monitored by thin-layer chromatography (TLC) or gas chromatography (GC) to determine the consumption of the starting materials.
- **Workup:** Upon completion, the reaction mixture is quenched with water, and the product is extracted with an organic solvent like diethyl ether.
- **Purification:** The combined organic layers are dried over anhydrous sodium sulfate, filtered, and the solvent is removed under reduced pressure. The crude product is then purified by

fractional distillation to yield pure **1-Methyl-1-propylhydrazine**.

Diagram 1: Generalized Synthesis Workflow

Generalized Synthesis of 1-Methyl-1-propylhydrazine



[Click to download full resolution via product page](#)

A generalized workflow for the synthesis of **1-Methyl-1-propylhydrazine**.

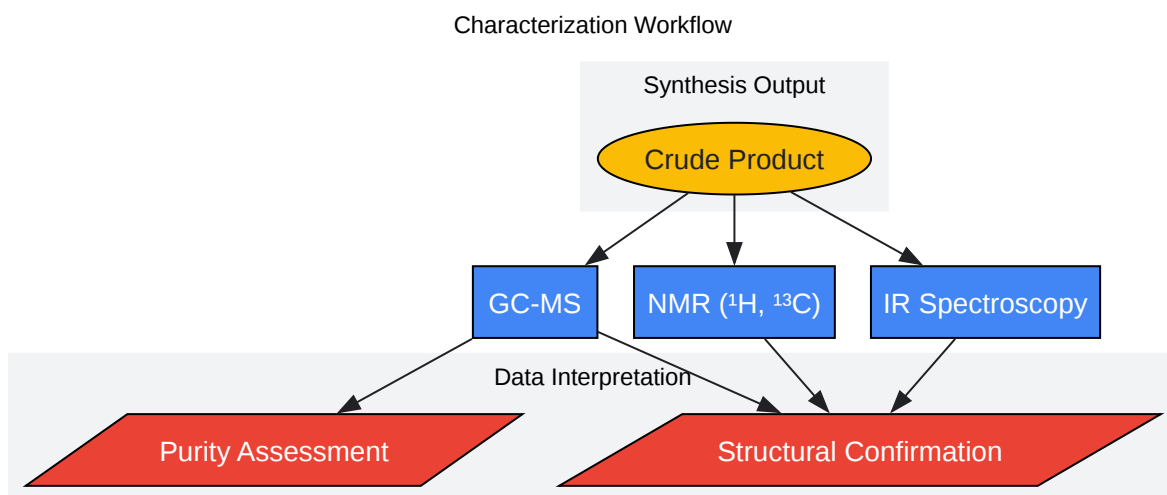
Spectroscopic and Analytical Characterization

Characterization of **1-Methyl-1-propylhydrazine** relies on standard analytical techniques to confirm its structure and purity.

Experimental Protocol: Analytical Characterization

- Gas Chromatography-Mass Spectrometry (GC-MS): GC-MS is employed to determine the purity of the synthesized compound and to confirm its molecular weight. The fragmentation pattern in the mass spectrum provides structural information.^[4]
- Nuclear Magnetic Resonance (NMR) Spectroscopy:
 - ^1H NMR spectroscopy is used to identify the chemical environment of the hydrogen atoms, confirming the presence of methyl, propyl, and N-H protons.
 - ^{13}C NMR spectroscopy provides information about the carbon skeleton of the molecule.
- Infrared (IR) Spectroscopy: IR spectroscopy is utilized to identify the characteristic vibrational frequencies of the functional groups, particularly the N-H and C-N bonds.

Diagram 2: Logical Workflow for Characterization



[Click to download full resolution via product page](#)

A logical workflow for the analytical characterization of **1-Methyl-1-propylhydrazine**.

Reactivity and Potential Applications

Substituted hydrazines are known for their utility in organic synthesis and their potential biological activities.

- Organic Synthesis: **1-Methyl-1-propylhydrazine** can serve as a nucleophile and a building block in the synthesis of more complex molecules, including heterocyclic compounds.
- Potential Biological Activity: While specific studies on this compound are limited, related hydrazine derivatives have been investigated for a range of biological effects. For example, some substituted hydrazines are known to act as monoamine oxidase inhibitors.^[6] Further research would be necessary to determine if **1-Methyl-1-propylhydrazine** exhibits any significant biological activity.

This guide provides a summary of the currently available information on **1-Methyl-1-propylhydrazine**. Further dedicated theoretical and experimental studies would be beneficial to fully elucidate its properties and potential applications.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

1. 1-Methyl-1-propylhydrazine | C₄H₁₂N₂ | CID 547724 - PubChem [pubchem.ncbi.nlm.nih.gov]
2. Hydrazine, 1-methyl-1-propyl- [webbook.nist.gov]
3. 1-Methyl-1-propylhydrazine | 4986-49-6 [m.chemicalbook.com]
4. spectrabase.com [spectrabase.com]
5. 1-Methyl-1-propylhydrazine | 4986-49-6 [amp.chemicalbook.com]

- 6. Synthesis of 1-methyl-1-(substituted benzyl)hydrazines - PubMed [pubmed.ncbi.nlm.nih.gov]
- To cite this document: BenchChem. [An In-depth Technical Guide on 1-Methyl-1-propylhydrazine]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b15359852#theoretical-studies-on-1-methyl-1-propylhydrazine]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com